

Noformicin safety data sheet (SDS) information

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Compound of Interest

Compound Name: Noformicin

Cat. No.: B086930

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In-Depth Technical Guide: Noformicin

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A complete, official Safety Data Sheet (SDS) for **Noformicin** was not found in publicly available resources. The information herein is compiled from chemical databases and research literature and should not be substituted for a certified SDS. All laboratory work should be conducted under the supervision of a qualified professional, following established safety protocols for handling compounds with unknown toxicity.

Chemical Identification and Nomenclature

Noformicin is an antiviral agent produced by the bacterium *Nocardia formica*.^[1] It is also known by the synonym Noformycin.^{[1][2]} The following table summarizes its key identifiers.

Identifier Type	Value	Reference
IUPAC Name	(2S)-5-amino-N-(3-amino-3-aminopropyl)-3,4-dihydro-2H-pyrrole-2-carboxamide	[2]
CAS Number	155-38-4	[1]
Molecular Formula	C ₈ H ₁₅ N ₅ O	
PubChem CID	130797	
InChI Key	QGFXBZOMUMWGII-YFKPBYRVSA-N	
Canonical SMILES	<chem>C1CC(=N[C@@H]1C(=O)NCC(=N)N)N</chem>	
Synonyms	Noformycin, (+)-Noformicin, N-(2-Amidinoethyl)-5-imino-2-pyrrolidinecarboxamide	

Physicochemical Properties

The table below outlines the computed and, where available, experimental properties of **Noformicin** and its derivatives.

Property	Value	Notes
Molecular Weight	197.24 g/mol	Computed by PubChem 2.2.
Exact Mass	197.12766012 Da	Computed by PubChem 2.2.
XLogP3	-2.4	A computed measure of hydrophobicity.
Hydrogen Bond Donor Count	5	Computed.
Hydrogen Bond Acceptor Count	4	Computed.
Rotatable Bond Count	4	Computed.
Topological Polar Surface Area	117 Å ²	Computed.
pKa	9.4	
Melting Point	252-254 °C	For the (±)-Form dihydrochloride derivative.
Optical Rotation	[α] _D ²⁵ +8.8° (methanol)	For the (+)-Form dihydrochloride derivative.
Solubility	Soluble in water	For the (+)-Form dihydrochloride derivative.

Safety and Hazard Information

A comprehensive Safety Data Sheet (SDS) detailing specific hazards, handling protocols, and emergency procedures for **Noformicin** is not available in the public domain. Therefore, researchers must handle this compound with the caution appropriate for a substance of unknown toxicity. The following workflow outlines the recommended procedure when safety data is unavailable.



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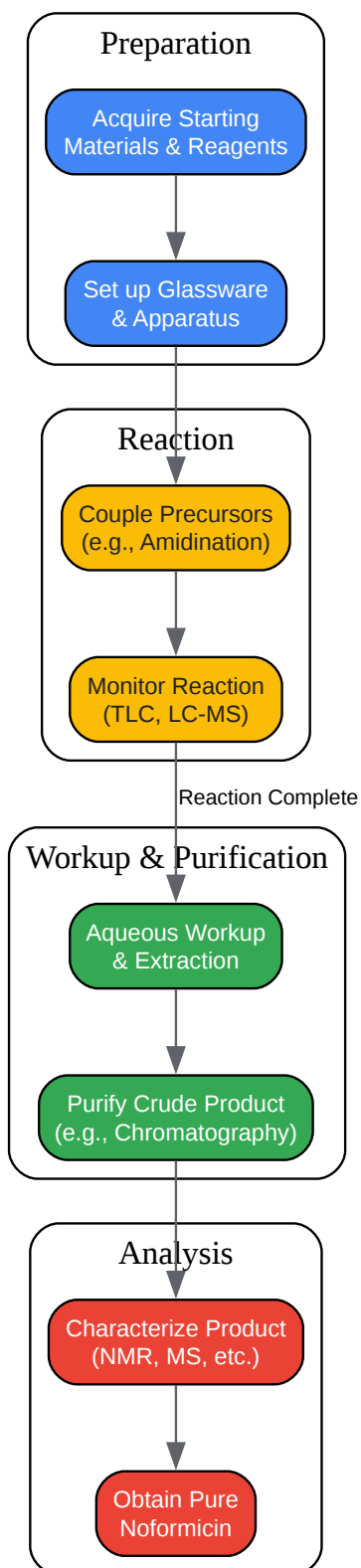
Workflow for handling chemicals with no available SDS.

Experimental Protocols & Biological Activity

Synthesis

A paper by G. D. Diana published in the Journal of Medicinal Chemistry in 1973 describes a synthesis of Noformycin (**Noformicin**). While the detailed experimental protocol is not available in the abstract, the publication indicates the chemical synthesis of both the (+)- and (±)-forms. Researchers should consult this primary literature for methodological details.

The general workflow for such a chemical synthesis is conceptualized below.



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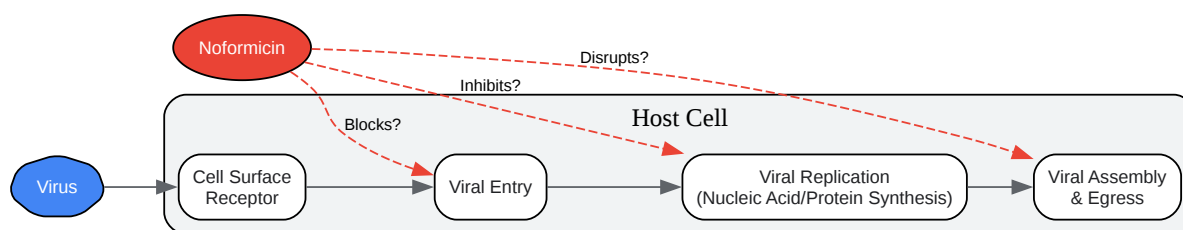
Conceptual workflow for the chemical synthesis of **Noformicin**.

Biological Activity

Noformicin is described as an antiviral agent. Studies have noted its activity against Respirovirus and Rhinovirus, demonstrating a cytopathogenic effect on viral replication in cell lines. The specific mechanism of action and the signaling pathways through which **Noformicin** exerts its antiviral effects are not well-detailed in the available literature.

Signaling Pathways

Information regarding the specific cellular signaling pathways modulated by **Noformicin** is not available in the searched resources. The mechanism of action for its antiviral activity has not been elucidated. The diagram below represents a generalized model of how a small molecule agent like **Noformicin** might interact with a host cell to inhibit viral processes, which could involve blocking viral entry, replication, or egress.



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Hypothetical interaction points for an antiviral agent.

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References

- 1. Noformicin [drugfuture.com]
- 2. Noformicin, (+)- | C₈H₁₅N₅O | CID 130797 - PubChem [pubchem.ncbi.nlm.nih.gov]

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